

# is hentriacontane present in beeswax percentage

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## Compound Focus: Hentriacontane

CAS No.: 630-04-6

Cat. No.: S598530

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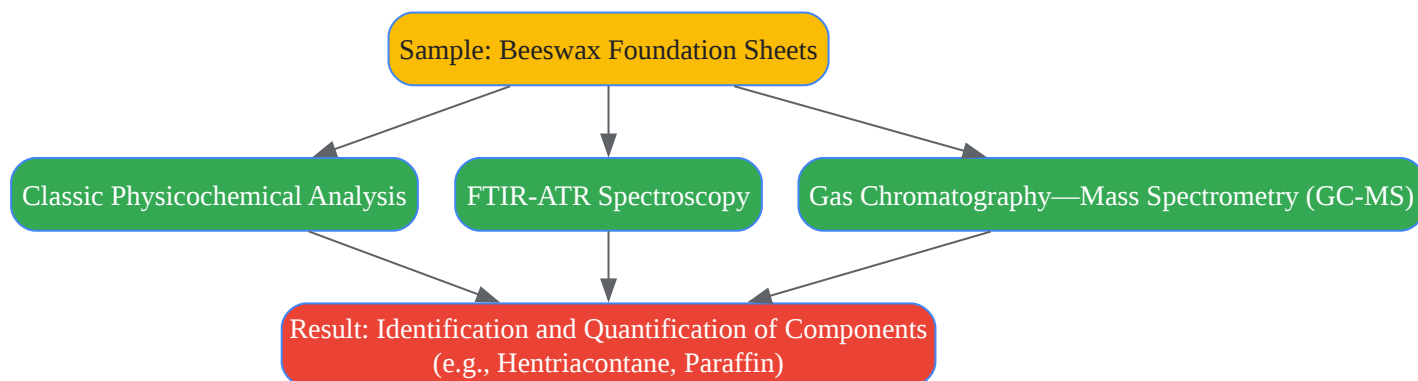
## Quantitative Data on Hentriacontane in Beeswax

The table below summarizes the specific percentage data for **hentriacontane** found in beeswax across different sources.

Percentage in Beeswax	Reported By / Context
Approximately 10% [1]	ScienceDirect Topics (Chemistry)
About 8–9% [2]	Wikipedia
About 8-9% [3]	FooDB (Food Database)

## Methods for Detection and Quantification

Accurate determination of **hentriacontane** and other wax components relies on advanced analytical techniques. The following workflow outlines a typical analytical process described in recent research [4].



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- **Classic Physicochemical Parameters:** These include melting point, acid value, ester value, and saponification number, which provide an initial purity assessment [4] [5].
- **Instrumental Techniques:** **GC-MS** is particularly powerful for separating and definitively identifying specific hydrocarbons like **hentriacontane** and for detecting adulterants such as paraffin [4]. **FTIR-ATR spectroscopy** offers a rapid method for screening and identifying chemical functional groups.

## Final Summary

**Hentriacontane** is a consistent and measurable component of beeswax. For rigorous scientific work, coupling traditional physicochemical tests with modern instrumentation like GC-MS is the most reliable approach for accurate quantification and purity verification [4].

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## References

1. Hentriacontane - an overview | ScienceDirect Topics [sciencedirect.com]
2. Hentriacontane [en.wikipedia.org]

3. Showing Compound Hentriacontane (FDB001480) - FooDB [foodb.ca]
4. The Influence of the Chemical Composition of Beeswax ... [mdpi.com]
5. Effects of Various Adulterants Materials on Properties ... [sciencepublishinggroup.com]

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